

handling and safety precautions for 1-Chloro-2-methylcyclohexene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2-methylcyclohexene

Cat. No.: B095601

[Get Quote](#)

Technical Support Center: 1-Chloro-2-methylcyclohexene

Disclaimer: The following information is provided for guidance purposes only. Specific safety data for **1-Chloro-2-methylcyclohexene** is limited. Therefore, precautions and properties of structurally similar compounds, such as 1-chloro-1-methylcyclohexane, have been included and should be considered as a precautionary measure. Always consult a comprehensive and verified Safety Data Sheet (SDS) for **1-Chloro-2-methylcyclohexene** before handling this chemical.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Chloro-2-methylcyclohexene**?

A1: While specific hazard classifications for **1-Chloro-2-methylcyclohexene** are not readily available, based on its structure as a chlorinated organic compound, it should be handled as a potentially hazardous substance. Similar compounds are flammable and can cause skin and eye irritation.^{[1][2]} Vapors may cause respiratory tract irritation.^[3]

Q2: What personal protective equipment (PPE) is required when working with **1-Chloro-2-methylcyclohexene**?

A2: To ensure safety, the following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Skin Protection: Wear flame-retardant and impervious clothing.[4] Handle with compatible chemical-resistant gloves (e.g., nitrile), which must be inspected before use.[5][6]
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are exceeded, use a full-face respirator with an appropriate organic vapor cartridge.[4]

Q3: How should I properly store **1-Chloro-2-methylcyclohexene**?

A3: Store the container tightly closed in a dry, cool, and well-ventilated place.[5] Keep it away from heat, sparks, open flames, and other ignition sources.[2] It should be stored separately from incompatible materials such as strong oxidizing agents.[2]

Q4: What should I do in case of a spill?

A4: In the event of a spill:

- Evacuate personnel to a safe area and ensure adequate ventilation.
- Remove all sources of ignition.[5]
- Wear appropriate personal protective equipment (PPE), including respiratory protection.[5]
- Contain the spill using an inert absorbent material (e.g., sand, earth).
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[5]
- Wash the spill area with a suitable solvent, followed by soap and water.
- Do not let the product enter drains.[5]

Q5: What are the correct first-aid procedures for exposure to **1-Chloro-2-methylcyclohexene**?

A5:

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician if irritation persists.[5]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5]

Troubleshooting Guide

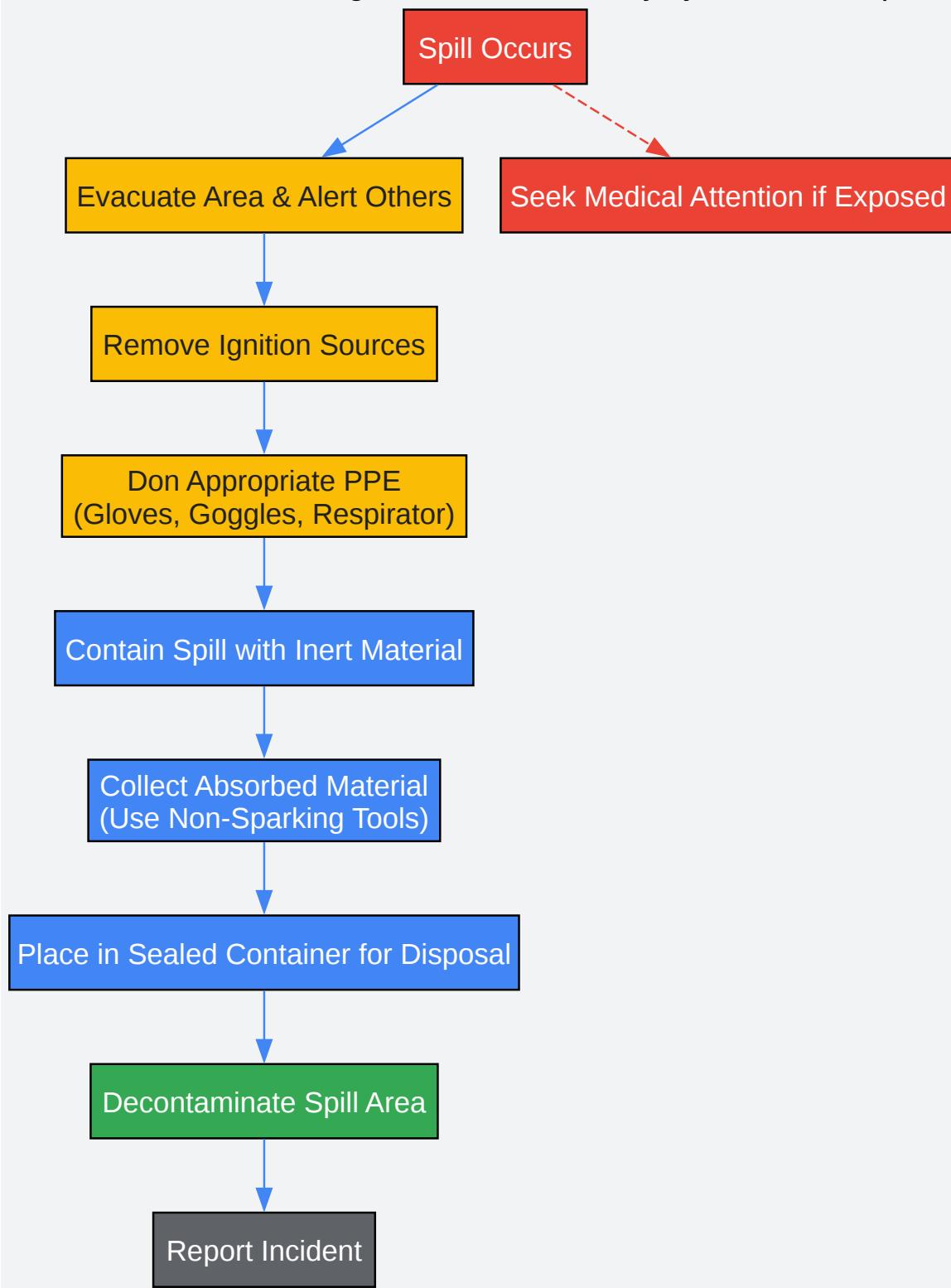
Issue	Possible Cause	Recommended Action
Unexpected reaction or decomposition	Incompatible materials (e.g., strong oxidizing agents) present. ^[2]	Ensure the reaction setup is free from contaminants. Review the experimental protocol for any incompatible reagents.
Elevated temperatures.	Maintain the recommended reaction temperature. Ensure proper cooling is in place if the reaction is exothermic.	
Material discoloration	Exposure to air or light, leading to potential peroxide formation or degradation.	Store the chemical under an inert atmosphere (e.g., argon, nitrogen) and protect it from light.
Inconsistent experimental results	Impurities in the starting material.	Verify the purity of the 1-Chloro-2-methylcyclohexene using appropriate analytical techniques (e.g., GC-MS, NMR).
Improper handling and storage leading to degradation.	Review and adhere to the recommended handling and storage procedures.	

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ Cl	[7] [8]
Molecular Weight	130.617 g/mol	[7]
CAS Number	16642-49-2	[7] [8]
Boiling Point	Data not available	[9]
Flash Point	Data not available for 1-Chloro-2-methylcyclohexene. For the similar compound 1-chloro-1-methylcyclohexane, it is 38.4°C. [5]	
Density	Data not available	[9]
Solubility	Insoluble in water, soluble in organic solvents.	[10]

Experimental Workflow for Handling a Spill

Workflow for Handling a 1-Chloro-2-methylcyclohexene Spill

[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. beta.lakeland.edu [beta.lakeland.edu]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. echemi.com [echemi.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. research.uga.edu [research.uga.edu]
- 7. lookchem.com [lookchem.com]
- 8. 1-Chloro-2-methylcyclohexene | C7H11Cl | CID 565361 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 9. chemsynthesis.com [chemsynthesis.com]
- 10. Respiratory protection equipments C7H12 (1-methylcyclohexene), CAS number 591-49-1 [en.gazfinder.com]
- To cite this document: BenchChem. [handling and safety precautions for 1-Chloro-2-methylcyclohexene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b095601#handling-and-safety-precautions-for-1-chloro-2-methylcyclohexene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com